

Proper Disposal of Licochalcone C: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Licochalcone C*

Cat. No.: *B1675292*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Licochalcone C**, a natural chalcone compound used in various research applications. Adherence to these procedures is critical to ensure personnel safety and environmental protection, given the compound's hazardous properties.

Licochalcone C is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it must be handled and disposed of as hazardous chemical waste in accordance with institutional, local, and national regulations. Under no circumstances should **Licochalcone C** or its solutions be disposed of down the drain.

Summary of Disposal and Safety Information

Parameter	Guideline	Citation
Hazard Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	[1]
Disposal Method	Dispose of contents/container to an approved waste disposal plant.	[1]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator.	[1]
Spill Cleanup	Absorb solutions with inert material (e.g., diatomite), decontaminate surfaces with alcohol, and dispose of contaminated material as hazardous waste.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe collection and disposal of **Licochalcone C** waste in a laboratory setting.

1. Waste Identification and Segregation:

- All waste containing **Licochalcone C**, including pure compound, solutions, and contaminated materials (e.g., gloves, weighing paper, pipette tips), must be treated as hazardous waste.
- Segregate **Licochalcone C** waste from other waste streams to prevent accidental mixing with incompatible materials.[1]

2. Waste Container Selection and Labeling:

- Use a designated, leak-proof, and chemically compatible container for collecting **Licochalcone C** waste. The container must have a secure lid and be in good condition.
- The container must be clearly labeled as "Hazardous Waste." The label must include:
- The full chemical name: "**Licochalcone C**"
- The concentration (if in solution)
- The primary hazard: "Toxic to Aquatic Life," "Harmful if Swallowed"
- The date when waste was first added to the container.
- The name and contact information of the responsible researcher or laboratory.

3. Waste Accumulation:

- Keep the hazardous waste container sealed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area within the laboratory. This area should be away from drains and sources of ignition.
- Do not mix **Licochalcone C** waste with other incompatible chemical wastes, such as strong acids or bases.^[1]

4. Request for Disposal:

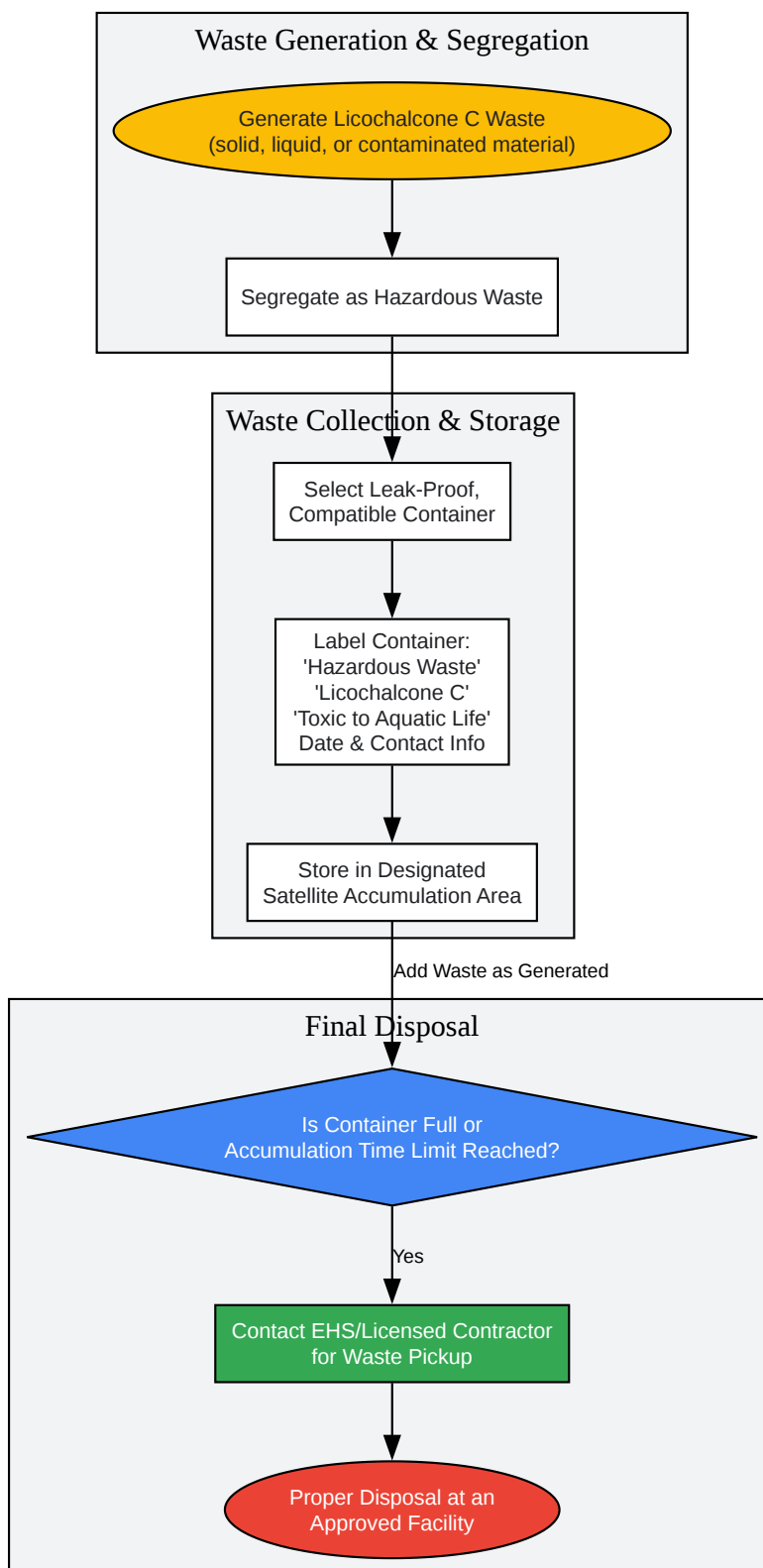
- Once the waste container is full or has been accumulating for the maximum period allowed by your institution (typically 9-12 months), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[2]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

5. Empty Container Disposal:

- An empty container that previously held **Licochalcone C** must be managed as hazardous waste unless properly decontaminated.
- To decontaminate, triple rinse the container with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as **Licochalcone C** hazardous waste.
- After triple rinsing, the label on the container must be completely removed or defaced before the container is discarded or reused.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Licochalcone C** waste.



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Caption: Workflow for the proper disposal of **Licochalcone C** waste.

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References

- 1. in.ewu.edu [in.ewu.edu]
- 2. resources.duralabel.com [resources.duralabel.com]
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